

An In-depth Technical Guide to Bis(triphenyltin)sulfide: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *Bis(triphenyltin)sulfide*

CAS No.: 77-80-5

Cat. No.: B1612573

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Organotin compounds, characterized by the presence of at least one tin-carbon bond, represent a diverse class of chemicals with a wide array of industrial and research applications. Within this family, **Bis(triphenyltin)sulfide**, also known by its systematic name 1,1,1,3,3,3-Hexaphenyldistannathiane, stands out as a significant, albeit specialized, reagent. This guide provides a comprehensive technical overview of **Bis(triphenyltin)sulfide**, covering its fundamental chemical identifiers, synthesis, physicochemical properties, and key applications, with a particular focus on its utility for research and development professionals.

Core Chemical Identifiers

A clear and unambiguous identification of a chemical substance is paramount for scientific research and safety. The core chemical identifiers for **Bis(triphenyltin)sulfide** are summarized in the table below.

| Identifier | Value |
|-------------------|--|
| CAS Number | 77-80-5 |
| Systematic Name | 1,1,1,3,3,3-Hexaphenyldistannathiane |
| Other Names | Bis(triphenylstannyl)sulfide, Distannathiane, hexaphenyl- |
| Molecular Formula | C ₃₆ H ₃₀ SSn ₂ |
| Molecular Weight | 732.12 g/mol |
| InChI | InChI=1S/6C6H5.S.2Sn/c61-2-4-6-5-3-1;;;/h61-5H;;; |
| InChIKey | NTCQOKPUDSWFJF-UHFFFAOYSA-N |
| Canonical SMILES | C1=CC=C(C=C1)C3=CC=CC=C3) (C4=CC=CC=C4)C5=CC=CC=C5">Sn(C6=CC=CC=C6)C1 |

Synthesis of Bis(triphenyltin)sulfide

The synthesis of **Bis(triphenyltin)sulfide** is most commonly achieved through the reaction of a triphenyltin halide, typically triphenyltin chloride, with a sulfide source. This reaction is a straightforward and efficient method for forming the Sn-S-Sn linkage.

Experimental Protocol: Synthesis from Triphenyltin Chloride and Sodium Sulfide

This protocol details a common laboratory-scale synthesis of **Bis(triphenyltin)sulfide**.

Materials:

- Triphenyltin chloride (Ph₃SnCl)
- Sodium sulfide nonahydrate (Na₂S·9H₂O)
- Absolute Ethanol

- Distilled water
- Dichloromethane (CH₂Cl₂)
- Methanol (MeOH)

Procedure:

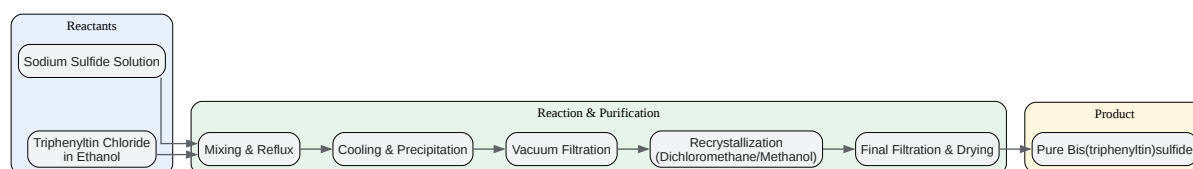
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve triphenyltin chloride in absolute ethanol.
- In a separate beaker, prepare a solution of sodium sulfide nonahydrate in a minimal amount of a water/ethanol mixture.
- Slowly add the sodium sulfide solution to the stirred solution of triphenyltin chloride at room temperature. A white precipitate of **Bis(triphenyltin)sulfide** will begin to form immediately.
- After the addition is complete, heat the reaction mixture to reflux and maintain for approximately 2 hours to ensure the reaction goes to completion.
- Allow the mixture to cool to room temperature. The crude **Bis(triphenyltin)sulfide** will precipitate out of the solution.
- Collect the precipitate by vacuum filtration and wash it with distilled water to remove any remaining inorganic salts.
- Further purify the crude product by recrystallization. A suitable solvent system for recrystallization is a mixture of dichloromethane and methanol^[1]. Dissolve the solid in a minimum amount of hot dichloromethane and then add methanol until the solution becomes turbid. Allow the solution to cool slowly to induce crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold methanol, and dry under vacuum.

Causality Behind Experimental Choices:

- Solvent: Ethanol is a good solvent for triphenyltin chloride and allows for the reaction to proceed in a homogeneous or near-homogeneous phase. The use of absolute ethanol

minimizes the presence of water, which could lead to the formation of triphenyltin hydroxide as a byproduct.

- **Reflux:** Heating the reaction mixture to reflux increases the reaction rate, ensuring a higher yield in a shorter period.
- **Recrystallization:** This purification technique is essential to remove any unreacted starting materials or byproducts, resulting in a high-purity final product. The choice of dichloromethane and methanol as the recrystallization solvent system is based on the differential solubility of **Bis(triphenyltin)sulfide** in these solvents at different temperatures.



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Caption: Workflow for the synthesis of **Bis(triphenyltin)sulfide**.

Physicochemical Properties

Detailed experimental data for the physicochemical properties of **Bis(triphenyltin)sulfide** are not as widely reported as for its tributyl analogue. However, based on available literature and the properties of similar organotin compounds, the following can be inferred:

- **Appearance:** It is expected to be a white to off-white crystalline solid.
- **Melting Point:** While a specific melting point for the triphenyl derivative is not readily available in the provided search results, the analogous bis(tricyclohexyltin) sulfide has a melting point

of 130-132 °C[1]. This suggests that **Bis(triphenyltin)sulfide** will also be a solid with a relatively high melting point.

- Solubility: Organotin compounds with bulky organic groups tend to be soluble in nonpolar organic solvents. **Bis(triphenyltin)sulfide** is expected to be soluble in solvents like dichloromethane, chloroform, and toluene, and less soluble in polar solvents like water and lower alcohols[1].
- Spectroscopic Data:
 - ¹¹⁹Sn NMR: The chemical shift in ¹¹⁹Sn NMR spectroscopy is highly sensitive to the coordination environment of the tin atom. For four-coordinate tin compounds, chemical shifts typically appear in the downfield region[2][3]. The precise chemical shift for **Bis(triphenyltin)sulfide** would be dependent on the solvent used due to potential coordination[4]. Based on related structures, a chemical shift in the range of +80 to +120 ppm in a non-coordinating solvent like CDCl₃ can be anticipated.
 - ¹H and ¹³C NMR: The proton and carbon NMR spectra would show characteristic signals for the phenyl groups attached to the tin atoms.
 - Infrared (IR) Spectroscopy: The IR spectrum would display characteristic absorption bands for the Sn-Ph and Sn-S bonds.

Applications in Research and Development

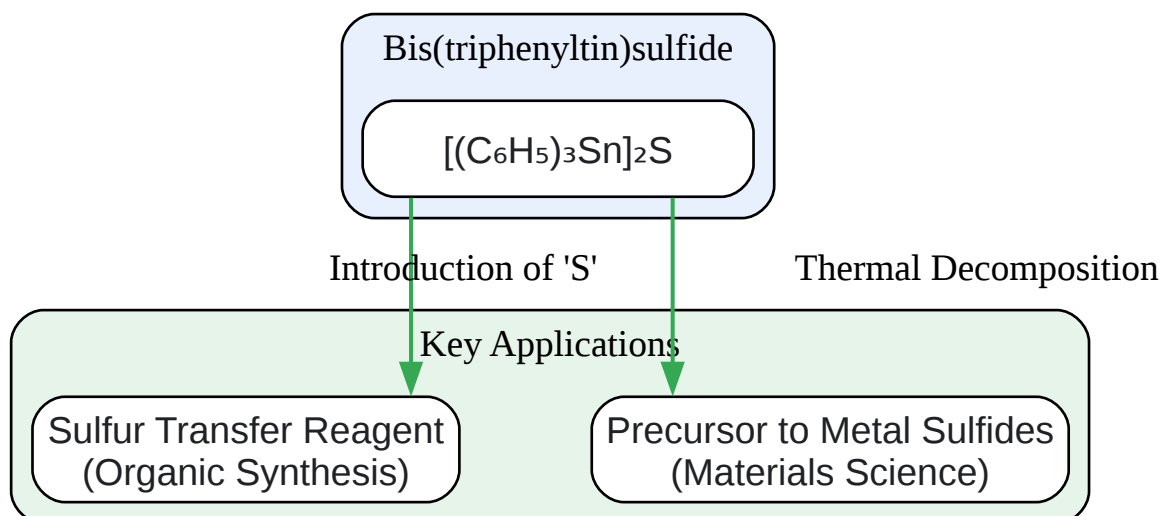
Bis(triphenyltin)sulfide and related organotin sulfides are valuable reagents in organic and materials science.

Sulfur Transfer Reagent

A primary application of **Bis(triphenyltin)sulfide** is as a sulfur transfer reagent in organic synthesis. It can be used to introduce a sulfur atom into a molecule, for example, in the synthesis of thioketones from ketones or in the preparation of other sulfur-containing heterocycles. The reactivity of the Sn-S bond allows for its cleavage and the subsequent transfer of the sulfur atom to an electrophilic center.

Precursor to Metal Sulfide Nanomaterials

Bis(triphenyltin) chalcogenides, including the sulfide, have been investigated as single-source precursors for the synthesis of binary metal sulfides[5]. The thermal decomposition of these compounds can lead to the formation of tin sulfide (SnS) or other metal sulfides if co-decomposed with other metal precursors. This approach offers a convenient route to phase-pure semiconductor materials with potential applications in electronics and photovoltaics.



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Caption: Key application areas of **Bis(triphenyltin)sulfide**.

Potential in Drug Development

While direct applications of **Bis(triphenyltin)sulfide** in drug development are not extensively documented, organotin compounds, in general, have been investigated for their biological activities. Some triphenyltin compounds have shown potential as fungicides and biocides[6][7][8]. Furthermore, the development of novel sulfur-containing compounds is an active area of pharmaceutical research[9]. As a reagent for synthesizing such compounds, **Bis(triphenyltin)sulfide** could play an indirect role in the discovery and development of new therapeutic agents. The antiproliferative activity of some organotin complexes is also an area of interest[10].

Safety and Toxicology

Triphenyltin compounds are known to be toxic and should be handled with appropriate safety precautions.

- **Toxicity:** Organotin compounds, including triphenyltin derivatives, can exert a range of toxic effects. These can include neurotoxicity, immunotoxicity, and reproductive and developmental effects[11][12][13]. Acute exposure can lead to symptoms such as dizziness, nausea, and skin irritation[6].
- **Handling:** Due to their toxicity, all manipulations of **Bis(triphenyltin)sulfide** should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn.
- **Environmental Impact:** Triphenyltin compounds are persistent in the environment and can be toxic to aquatic organisms[6][11][13]. Therefore, care must be taken to prevent their release into the environment, and all waste should be disposed of as hazardous chemical waste according to local regulations.

Conclusion

Bis(triphenyltin)sulfide is a valuable, though specialized, organotin reagent with important applications in organic synthesis and materials science. Its role as a sulfur transfer agent and as a precursor to metal sulfides highlights its utility in modern chemical research. As with all organotin compounds, a thorough understanding of its handling requirements and potential toxicity is essential for its safe and effective use in the laboratory. Further research into the properties and applications of this compound is warranted to fully explore its potential in various scientific fields, including drug discovery and materials innovation.

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